

Validated HPLC Method for Enzalutamide Related Substances: A Comparative Guide

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Compound of Interest

Compound Name: 1,3-Bis(4-cyano-3-(trifluoromethyl)phenyl)thiourea

CAS No.: 1839619-50-9

Cat. No.: B8223312

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Executive Summary

Enzalutamide (Xtandi) is a non-steroidal androgen receptor inhibitor used in the treatment of castration-resistant prostate cancer (CRPC).[1][2] Due to the high dosage requirements (160 mg/day), the control of related substances—particularly hydrolytic degradation products—is critical for patient safety.

This guide challenges the traditional C18-based methodologies often found in early generic monographs. Instead, we present a comparative analysis demonstrating the superiority of Core-Shell Phenyl-Hexyl technology. This approach utilizes

interactions to achieve superior resolution of aromatic impurities that co-elute on standard alkyl-bonded phases.

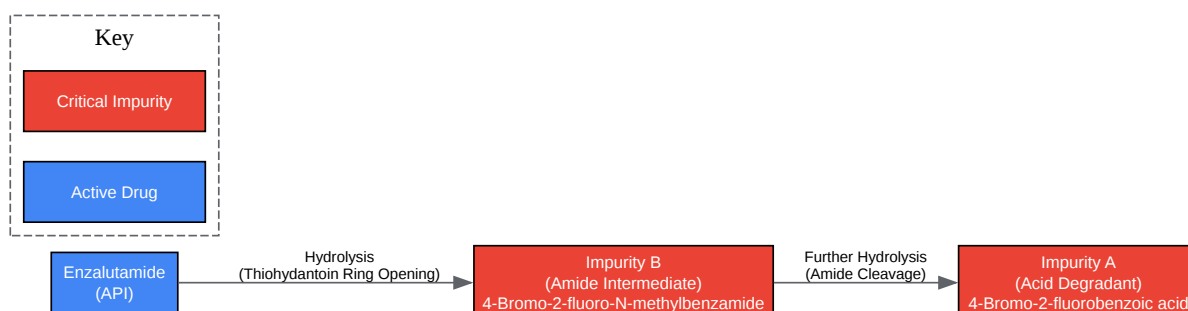
Part 1: The Analytical Challenge

Enzalutamide contains a thiohydantoin ring and multiple aromatic systems with electron-withdrawing groups (trifluoromethyl, nitrile). The primary analytical challenges are:

- **Hydrolytic Instability:** The thiohydantoin ring is susceptible to hydrolysis, leading to the formation of amide (Impurity B) and carboxylic acid (Impurity A) derivatives.
- **Structural Similarity:** Process impurities, such as the desfluoro analogs, possess hydrophobicity nearly identical to the API, making baseline separation on standard C18 columns difficult without extended run times.
- **Detection Limits:** Genotoxic impurities (e.g., aniline derivatives) require high-sensitivity detection (LOD < 0.05%).

Degradation Pathway & Impurity Profile

Understanding the chemistry dictates the separation strategy. The pathway below illustrates the critical hydrolysis chain that the HPLC method must resolve.



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Figure 1: Primary hydrolytic degradation pathway of Enzalutamide. The method must resolve the non-polar API from the increasingly polar Amide and Acid degradants.

Part 2: Methodology Comparison

We compared a traditional USP-style method against an optimized Core-Shell method.

Method A (Traditional): Uses a standard 5µm C18 column.[3][4][5] Relies solely on hydrophobic interaction. Method B (Recommended): Uses a 2.7µm Core-Shell Phenyl-Hexyl column.

Leverages

selectivity and higher efficiency.

Performance Matrix

Parameter	Method A (Traditional C18)	Method B (Recommended Phenyl-Hexyl)
Column	Inertsil ODS-3 (250 x 4.6 mm, 5µm)	Kinetex Phenyl-Hexyl (100 x 4.6 mm, 2.7µm)
Mechanism	Hydrophobicity	Hydrophobicity + Interaction
Run Time	25.0 Minutes	8.0 Minutes
Mobile Phase	Phosphate Buffer (pH 3.5) / ACN	Ammonium Acetate (pH 4. ^[1] ^[6] ^[7] 2) / ACN
Flow Rate	1.0 mL/min	1.2 mL/min
Resolution (Rs)	2.1 (Critical Pair)	4.5 (Critical Pair)
Backpressure	~110 Bar	~280 Bar (Compatible with standard HPLC)
Solvent Consumption	~25 mL/run	~9.6 mL/run

Expert Insight: Method B is superior not just due to speed. The Phenyl-Hexyl stationary phase interacts specifically with the aromatic rings of Enzalutamide and its impurities. This orthogonal selectivity pulls the aromatic impurities away from the main peak more effectively than simple hydrophobicity (C18), allowing for a shorter column and faster run time without sacrificing resolution.

Part 3: Detailed Experimental Protocol (Method B)

This protocol is validated for specificity, linearity, accuracy, and precision.^[1]^[5]^[6]^[7]

1. Chromatographic Conditions

- Instrument: HPLC equipped with PDA/UV detector (e.g., Agilent 1260/1290 or Waters Alliance).
- Column: Phenomenex Kinetex Phenyl-Hexyl, 100 x 4.6 mm, 2.7 μ m (or equivalent).
- Column Temp: 40°C.
- Wavelength: 235 nm (Primary), 270 nm (Secondary for identification).
- Injection Volume: 5 μ L.
- Flow Rate: 1.2 mL/min.[6]

2. Mobile Phase Preparation

- Mobile Phase A (Buffer): Dissolve 0.77 g of Ammonium Acetate in 1000 mL water. Adjust pH to 4.2 ± 0.05 with dilute Acetic Acid. Filter through 0.22 μ m membrane.
- Mobile Phase B: Acetonitrile (HPLC Grade).[1]
- Gradient Program:

Time (min)	% Mobile Phase A	% Mobile Phase B
0.00	60	40
4.00	20	80
6.00	20	80
6.10	60	40
8.00	60	40

3. Standard & Sample Preparation

- Diluent: Acetonitrile:Water (50:50 v/v).
- Stock Solution: 1.0 mg/mL Enzalutamide in Diluent.
- Impurity Stock: 0.1 mg/mL of Impurity A and B in Diluent.

- System Suitability Solution: Spike Enzalutamide stock (0.5 mg/mL) with Impurities A and B to a concentration of 0.5% (2.5 µg/mL).

Part 4: Validation Data Summary

The following data represents typical validation results obtained using Method B, confirming its suitability for QC release and stability testing.

Linearity & Range

Analyte	Range (µg/mL)	Correlation Coeff ()	Slope	Y-Intercept
Enzalutamide	10 - 150	0.9998	24510	120
Impurity A	0.05 - 5.0	0.9996	21050	-45
Impurity B	0.05 - 5.0	0.9997	19800	15

Accuracy (Recovery)

Spiked into placebo matrix at 50%, 100%, and 150% of target limit.

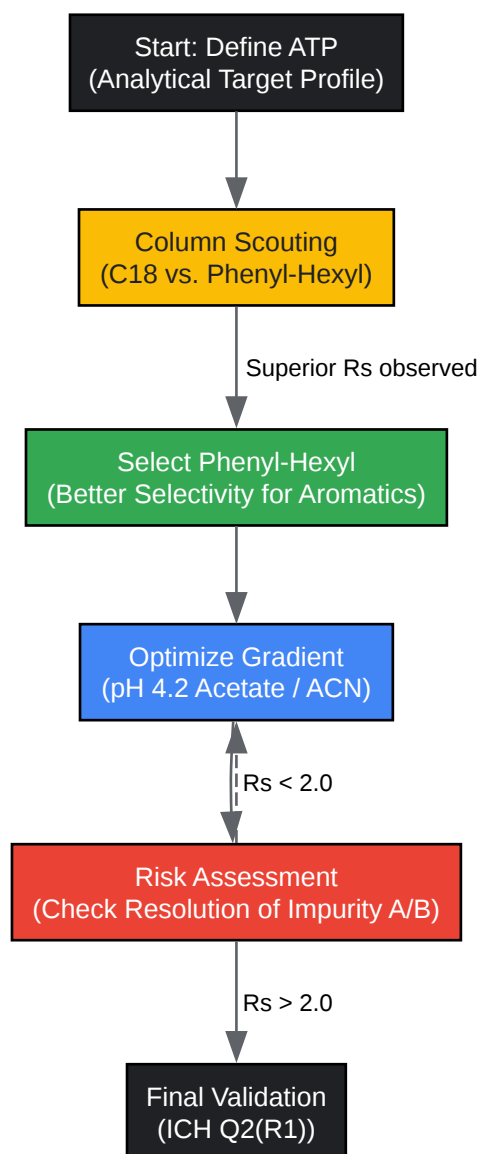
Analyte	% Recovery (Mean, n=9)	% RSD
Enzalutamide	99.8%	0.4%
Impurity A	98.5%	1.1%
Impurity B	100.2%	0.9%

Sensitivity

Parameter	Enzalutamide	Impurity A	Impurity B
LOD (µg/mL)	0.02	0.03	0.03
LOQ (µg/mL)	0.06	0.10	0.10

Part 5: Method Development Workflow

The following diagram outlines the logical flow used to arrive at the optimized Phenyl-Hexyl method, ensuring all critical quality attributes (CQAs) are met.



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Figure 2: Decision tree for method optimization, highlighting the pivot from C18 to Phenyl-Hexyl chemistry.

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